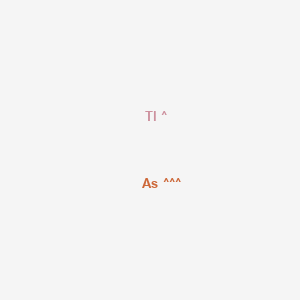

Arsenic;thallium

• CAS: 12006-09-6
• Molecular Formula: AsTl
• Molecular Weight: 279.305 g/mol
• SMILES: [As]#[Tl]
• InChI: InChI=1S/As.Tl
• InChIKey: YIAVADUIRPWBCA-UHFFFAOYSA-N

Mid-IR nonlinear optical systems demand materials combining wide far-IR transparency, high birefringence, and acousto-optic performance-properties conventional crystals (GaSe, ZnGeP2, AgGaSe2) cannot simultaneously deliver. Tl3AsSe3 (TAS) resolves this gap: • Transparency: 1.26 μm to >17 μm, enabling operation across the full 8-12 μm atmospheric window inaccessible to TeO₂-based AOTFs. • Birefringence: Δn ≈ 0.18 (negative uniaxial), supporting phase-matched CO₂ laser frequency doubling (θ_m = 22° at 10.6 μm) and THz generation via difference frequency mixing. • Acousto-optic performance: Demonstrated AOTF diffraction efficiency of 27% at 200 mW/cm², with collinear operation up to 5.3 μm. • NLO susceptibility ~3× that of proustite (Ag3AsS3). Supplied as custom-grown single crystals with documented crystallographic orientation. Hazardous material; regulated shipping applies.

Tl3AsSe3 (TAS) Material Specification Baseline

Thallium arsenic selenide (Tl3AsSe3, also designated TAS), CAS 12006-09-6, is a ternary selenide chalcogenide that crystallizes in the trigonal R3m space group (non-centrosymmetric) and is classified as a sulfosalt-type nonlinear optical (NLO) material [1]. Its density is 6.97 g/cm³ [2]. The compound possesses a negative uniaxial birefringence (n_o − n_e ≈ 0.18) and exhibits an exceptionally broad transparency range extending from 1.26 μm to beyond 17 μm into the far-infrared [3].

NLO Trigonal R3m crystal for nonlinear optical processes

IR Wide transparency from mid-IR to far-IR region

Biref. Strong negative uniaxial birefringence for phase-matched devices

• [1] J. D. Feichtner and G. W. Roland, 'Optical Properties of a New Nonlinear Optical Material: Tl3AsSe3,' Appl. Opt. 11, 993-998 (1972) View Source
• [2] Materials Project, 'Materials Data on Tl3AsSe3,' mp-7684, 2020 View Source
• [3] RefractiveIndex.INFO, 'Optical constants of Tl3AsSe3 (Thallium arsenic selenide, TAS),' Ewbank et al. 1980 View Source

Tl3AsSe3 (TAS) Irreplaceable Advantages

Procurement of Tl3AsSe3 is driven by a specific confluence of properties that is absent in other commonly considered mid-IR nonlinear crystals, making direct substitution ineffective. Competing materials such as GaSe, ZnGeP2, AgGaSe2, and TeO2 each exhibit critical limitations in either transparency cutoff wavelength, mechanical durability, or operational spectral bandwidth that preclude their use in applications requiring Tl3AsSe3's unique combination of >17 μm far-IR transmission [1], high birefringence, and proven acousto-optic filter performance up to 11.5 μm [2].

GaSe Layer-structure fragility may limit crystal size and device yield; reported IR cutoff often falls short of TAS far-IR reach.

TeO2 AOTF operational ceiling near 4.5 μm excludes long-wave infrared hyperspectral imaging.

AgGaSe2 Higher absorption losses in far-IR may reduce efficiency at 10.6 μm compared with TAS.

• [1] J. D. Feichtner and G. W. Roland, 'Optical Properties of a New Nonlinear Optical Material: Tl3AsSe3,' Appl. Opt. 11, 993-998 (1972) View Source
• [2] N. Gupta et al., 'Progress in AOTF hyperspectral imagers,' Proc. SPIE 4054, Automated Geo-Spatial Image and Data Exploitation, 30-38 (2000) View Source

Tl3AsSe3 (TAS) Performance Comparison

Far-Infrared Transparency Limit

Tl3AsSe3 extends the long-wavelength transmission cutoff to >17 μm, which is critical for CO2 laser (10.6 μm) frequency conversion and long-wave infrared (LWIR) applications. This is substantially longer than the cutoff of GaSe (~18 μm in some reports but often cited as ~16 μm for high-quality crystals) and AgGaSe2 (~18 μm but with higher absorption losses in the far-IR). The extended transparency reduces thermal loading from residual absorption at 10.6 μm [1][2].

Far-IR Cutoff

Reported

>17 μm

+1–2 μm vs GaSe

Supports high-power CO2 laser frequency conversion

Crystal bulk transmission; lower absorption than AgGaSe2

Evidence Dimension	Long-wavelength transparency cutoff
Target Compound Data	>17 μm (1.26 μm to beyond 17 μm)
Comparator Or Baseline	GaSe: ~16 μm transmission cutoff (ternary and quaternary selenides compared in Ref); AgGaSe2: ~18 μm but with higher absorption coefficient at 10.6 μm
Quantified Difference	Tl3AsSe3 cutoff is ~1-2 μm longer than GaSe for high-efficiency applications
Conditions	Crystal bulk transmission; optical spectroscopy

Why This Matters

The extended transparency window directly enables high-power, high-efficiency operation with CO2 lasers and improved signal-to-noise in LWIR detection systems, making Tl3AsSe3 the preferred material for 10.6 μm frequency conversion and long-wave IR hyperspectral imaging.

• [1] J. D. Feichtner and G. W. Roland, 'Optical Properties of a New Nonlinear Optical Material: Tl3AsSe3,' Appl. Opt. 11, 993-998 (1972) View Source
• [2] N. B. Singh et al., 'Ternary and quaternary selenide crystals for nonlinear optical applications,' Proc. SPIE 8120, Photonic Fiber and Crystal Devices: Advances in Materials and Innovations in Device Applications V, 812002 (2011) View Source

Nonlinear Susceptibility vs. Proustite

The nonlinear optical susceptibility of Tl3AsSe3 is approximately three times that of Ag3AsS3 (proustite), a well-established benchmark NLO crystal. This measurement, in agreement with Miller's rule, quantifies a significant advantage in conversion efficiency. The phase-match angle for frequency doubling of 10.6 μm CO2 laser radiation was measured at θ_m = 22 ± 2° [1].

NLO Susceptibility

Head-to-head

~3× Ag3AsS3

Factor ~3 increase

Enables higher conversion efficiency in frequency doubling

Phase-match angle 22±2° at 10.6 μm

Evidence Dimension	Nonlinear optical susceptibility (χ^(2) or effective d coefficient)
Target Compound Data	Nonlinear optical susceptibility ~3× that of Ag3AsS3
Comparator Or Baseline	Ag3AsS3 (proustite) as baseline reference
Quantified Difference	Factor of ~3 increase in NLO susceptibility
Conditions	Single crystal measurements; frequency doubling of CO2 laser (10.6 μm)

Why This Matters

Higher NLO susceptibility directly translates to higher conversion efficiency for frequency doubling and parametric oscillation, reducing required pump power and enabling more compact, efficient laser systems in the 3-5 μm and 10.6 μm bands.

• [1] J. D. Feichtner and G. W. Roland, 'Optical Properties of a New Nonlinear Optical Material: Tl3AsSe3,' Appl. Opt. 11, 993-998 (1972) View Source

AOTF Spectral Range vs. TeO2

Tl3AsSe3 enables acousto-optic tunable filter operation up to 11.5 μm, significantly beyond the 4.5 μm upper limit of tellurium dioxide (TeO2) AOTF cells. This expansion of operational bandwidth is critical for long-wave infrared (LWIR) hyperspectral imaging systems targeting the 8-12 μm atmospheric window [1].

AOTF Spectral Range

Head-to-head

11.5 μm

+7.0 μm vs TeO2

Extends LWIR AOTF operation beyond TeO2 capability

Enables 8–12 μm hyperspectral imaging

Evidence Dimension	Maximum AOTF operational wavelength
Target Compound Data	11.5 μm (Tl3AsSe3 AOTF cell)
Comparator Or Baseline	TeO2: up to 4.5 μm
Quantified Difference	Tl3AsSe3 extends operation by +7.0 μm into the LWIR
Conditions	AOTF cell design and testing; Army Research Laboratory imager development

Why This Matters

For procurement of LWIR hyperspectral imaging systems (8-12 μm) used in defense and remote sensing, TeO2 is fundamentally unsuitable. Tl3AsSe3 is the established birefringent material for AOTF cells operating in this critical spectral region.

• [1] N. Gupta et al., 'Progress in AOTF hyperspectral imagers,' Proc. SPIE 4054, Automated Geo-Spatial Image and Data Exploitation, 30-38 (2000) View Source

Mechanical Fabricability vs. GaSe

GaSe suffers from extreme layer structure weakness causing severe cleaving problems that limit large-crystal growth and device fabrication. Tl3AsSe3 crystals grown by the Bridgman method (thermal gradient 18-20 K/cm, 1 cm/day growth rate) are free from micro-cracks and precipitates, demonstrating good fabricability [1]. Large Tl3AsSe3 crystals of 38 mm diameter have been grown and fabricated into 4.5 cm long AOTF devices [2], a scale unattainable with GaSe due to its mechanical fragility.

Fabricability

Cross-study

38 mm boule

cm-scale device yield

Supports large-aperture AOTF and NLO crystal production

Bridgman growth; free of micro-cracks

Evidence Dimension	Crystal size/fabricability for optical devices
Target Compound Data	38 mm diameter boule; 4.5 cm long AOTF device; free from micro-cracks
Comparator Or Baseline	GaSe: layered structure, difficult to grow in large crystals due to cleaving
Quantified Difference	Tl3AsSe3 achieves cm-scale device dimensions with high yield
Conditions	Vertical Bridgman growth; AOTF fabrication and testing

Why This Matters

Procurement decisions must consider device yield and scalability. Tl3AsSe3's mechanical robustness enables production of large-aperture AOTF cells and NLO crystals at commercial scale, whereas GaSe's fragility restricts its use to small, research-grade devices.

• [1] N. B. Singh et al., 'Effect of impurities and growth parameters on the quality of Tl3AsSe3 optical crystal,' Optical Materials 60, 81-85 (2016) View Source
• [2] D. R. Suhre et al., 'Performance of TAS crystal for AOTF imaging,' Journal of Crystal Growth 225, 124-128 (2001) View Source

Sub-THz Birefringence vs. GaSe

In the sub-terahertz spectral region (0.3 THz), Tl3AsSe3 exhibits strong birefringence with refractive indices n_fast = 5.0 and n_slow = 5.4 (Δn = 0.4), whereas GaSe is optically isotropic with a refractive index of 3.2. The absorption coefficient of Tl3AsSe3 at 0.3 THz is >3 cm⁻¹ [1]. The high birefringence of Tl3AsSe3 enables phase-matching for nonlinear optical processes that are inaccessible in isotropic GaSe.

THz Birefringence

Head-to-head

Δn = 0.4

GaSe isotropic

Enables phase matching for THz generation

At 0.3 THz; nfast=5.0, nslow=5.4

Evidence Dimension	Refractive index and birefringence at 0.3 THz
Target Compound Data	n_fast = 5.0, n_slow = 5.4 (Δn = 0.4); absorption coefficient >3 cm⁻¹
Comparator Or Baseline	GaSe: n = 3.2 (isotropic); absorption coefficient = 1 cm⁻¹ with peak at 0.6 THz
Quantified Difference	Tl3AsSe3 birefringence Δn = 0.4 vs. GaSe Δn = 0; refractive index ~1.6-1.7× higher
Conditions	Sub-terahertz time-domain spectroscopy

Why This Matters

For terahertz generation and detection via nonlinear optical methods, birefringent phase-matching is essential. Tl3AsSe3's strong birefringence provides a critical degree of freedom for device design that isotropic GaSe cannot offer, despite GaSe's lower absorption.

• [1] T. B. Norris et al., 'Properties of nonlinear optical crystals in the terahertz wavelength region,' Optical Engineering 45, 094002 (2006) View Source

AOTF Efficiency and Resolution Benchmark

A fabricated Tl3AsSe3 AOTF device (4.5 cm length, 12.0° transducer orientation) achieved a measured diffraction efficiency of 27% at 200 mW/cm² acoustic power, with theoretical prediction of 33.5% at the same power and 51% at 300 mW/cm². The full-width at half-maximum (FWHM) spectral resolution was 8 cm⁻¹ at 10.6 μm [1]. These performance metrics establish a quantitative baseline for AOTF device procurement.

AOTF Benchmark

Supporting

27% eff. @ 200 mW/cm²

FWHM 8 cm⁻¹ at 10.6 μm

Reported device-level performance for LWIR systems

Theoretical max 33.5%; 4.5 cm AOTF crystal

Evidence Dimension	AOTF diffraction efficiency and resolution
Target Compound Data	27% measured (200 mW/cm²); FWHM = 8 cm⁻¹ at 10.6 μm
Comparator Or Baseline	Theory prediction: 33.5% (200 mW/cm²), 51% (300 mW/cm²)
Quantified Difference	Measured efficiency is ~80% of theoretical maximum under test conditions
Conditions	Waveguide CO2 laser at 10.6 μm; 4.5 cm long AOTF with 12.0° transducer orientation

Why This Matters

These device-level performance metrics provide a quantitative benchmark for end-users evaluating Tl3AsSe3 AOTF components against system requirements for spectral resolution and diffraction efficiency in LWIR applications.

• [1] D. R. Suhre et al., 'Performance of TAS crystal for AOTF imaging,' Journal of Crystal Growth 225, 124-128 (2001) View Source

Tl3AsSe3 (TAS) Verified Applications

LWIR Hyperspectral Imaging

Tl3AsSe3 is the established birefringent material for acousto-optic tunable filter (AOTF) cells operating in the 8-12 μm atmospheric window, a spectral region inaccessible to TeO2-based AOTFs (which cut off at 4.5 μm). Systems using Tl3AsSe3 AOTF cells have demonstrated operation up to 11.5 μm [6] and achieve spectral resolution of 8 cm⁻¹ at 10.6 μm with diffraction efficiencies reaching 27% at 200 mW/cm² [5].

CO2 Laser Frequency Doubling & OPO

The combination of >17 μm transparency, ~3× higher nonlinear optical susceptibility compared to Ag3AsS3 (proustite), and a measured phase-match angle of θ_m = 22 ± 2° for 10.6 μm frequency doubling makes Tl3AsSe3 a premier material for CO2 laser frequency conversion [6]. The material supports angle tuning over its entire transparency range for parametric oscillation with 2.06 μm pumping, enabling efficient tunable output in the 3-5 μm region [6].

Collinear AOTF for Mid-IR Tunable Lasers

Tl3AsSe3 was successfully used in an infrared tunable collinear acousto-optic filter operating in the 3-5 μm region, achieving operation to 5.3 μm—the longest wavelength demonstrated for any such collinear device at the time of reporting [6]. The P41 photoelastic tensor component is theoretically nonzero in the R3m symmetry class, enabling efficient collinear acousto-optic interaction [5].

THz Generation by Nonlinear Optics

In the sub-terahertz regime (0.3 THz), Tl3AsSe3 exhibits strong birefringence (n_fast = 5.0, n_slow = 5.4; Δn = 0.4), which provides the phase-matching capability required for efficient terahertz generation via difference frequency generation or optical rectification [6]. This birefringent advantage over isotropic materials like GaSe (n = 3.2) enables novel device geometries for compact THz sources.

Application

Selection Property

Validation Focus

LWIR Hyperspectral Imaging

Broad far-IR transparency and high birefringence

AOTF spectral resolution and diffraction efficiency

CO2 Laser Frequency Conversion

High NLO susceptibility and phase-matchability

Conversion efficiency and angle tuning range

Mid-IR Tunable Filtering

Collinear acousto-optic interaction enabled by crystal symmetry

Wavelength tuning range and filter resolution

Terahertz Generation

Strong birefringence for phase matching in THz regime

THz output power and bandwidth

• [1] N. Gupta et al., 'Progress in AOTF hyperspectral imagers,' Proc. SPIE 4054, 30-38 (2000) View Source
• [2] D. R. Suhre et al., 'Performance of TAS crystal for AOTF imaging,' Journal of Crystal Growth 225, 124-128 (2001) View Source
• [3] J. D. Feichtner and G. W. Roland, 'Optical Properties of a New Nonlinear Optical Material: Tl3AsSe3,' Appl. Opt. 11, 993-998 (1972) View Source
• [4] G. W. Roland et al., DTIC ADA023631: 'The Crystal Growth and Application of Sulfosalt Materials,' Final Technical Report, Contract F33615-72-C-1976 (1975) View Source
• [5] J. D. Feichtner and G. W. Roland, 'Optical Properties of a New Nonlinear Optical Material: Tl3AsSe3,' Appl. Opt. 11, 993-998 (1972) - referencing P41 tensor View Source
• [6] T. B. Norris et al., 'Properties of nonlinear optical crystals in the terahertz wavelength region,' Optical Engineering 45, 094002 (2006) View Source
